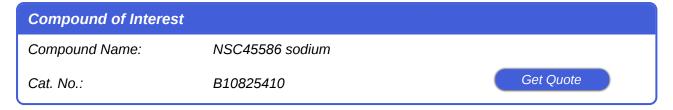


Dissolving NSC45586 Sodium for Experimental Use: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines and protocols for the dissolution of **NSC45586 sodium**, a selective inhibitor of the PHLPP1 and PHLPP2 phosphatases. Proper preparation of this compound is critical for ensuring experimental reproducibility and accuracy.

Compound Information

Property	Value	Source
CAS Number	6300-44-3	[1]
Molecular Formula	C20H17N6NaO3	[1]
Molecular Weight	412.38 g/mol	[2][3]
Appearance	Brown to black solid	[3]
Purity	Typically ≥98%	[2][3]

Solubility Data

NSC45586 sodium exhibits variable solubility depending on the solvent. For most in vitro cell-based assays, preparing a concentrated stock solution in an organic solvent followed by dilution in aqueous media is the recommended approach.



Solvent	Solubility	Method	Notes	Source
DMSO	82 mg/mL (198.84 mM)	Standard dissolution	Fresh, moisture- free DMSO is recommended to ensure maximum solubility.	[4][5]
Water	5 mg/mL (12.12 mM)	Requires ultrasonication, warming, and heating to 80°C	This method may not be suitable for all applications due to the potential for compound degradation at high temperatures. The stability of the resulting solution should be considered.	[2][3]
Ethanol	Insoluble	Not specified		[5]

Recommended Protocols

Preparation of a Concentrated Stock Solution in DMSO (Recommended for in vitro use)

This protocol is the standard and most reliable method for preparing **NSC45586 sodium** for cell culture experiments.

Materials:

- NSC45586 sodium powder
- Anhydrous, sterile DMSO

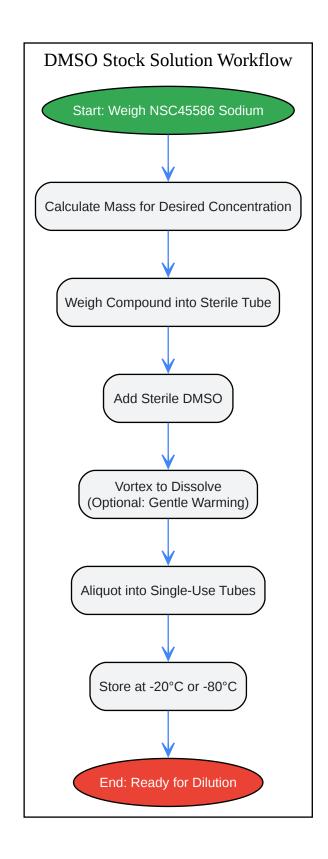


- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

Procedure:

- Calculate the required amount: Determine the desired stock concentration and final volume.
 For example, to prepare 1 mL of a 10 mM stock solution:
 - Mass (mg) = 10 mmol/L * 1 mL * (1 L / 1000 mL) * 412.38 g/mol * (1000 mg / 1 g) = 4.12 mg
- Weigh the compound: Carefully weigh the calculated amount of NSC45586 sodium powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of sterile DMSO to the tube.
- Dissolve: Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months)[3].





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Workflow for preparing a DMSO stock solution of **NSC45586 sodium**.



Preparation of an Aqueous Solution (Alternative Protocol)

This method should be used with caution due to the heating requirement, which may affect the stability of the compound.

Materials:

- NSC45586 sodium powder
- Sterile, deionized water
- Sterile, heat-resistant container
- Ultrasonic bath
- Heating block or water bath capable of reaching 80°C

Procedure:

- Weigh the compound: Weigh the desired amount of NSC45586 sodium.
- Add water: Add the appropriate volume of sterile water to achieve a concentration no higher than 5 mg/mL.
- Ultrasonicate and heat: Place the container in an ultrasonic bath and heat to 80°C. Continue sonication and heating until the compound is fully dissolved.
- Cool and use immediately: Allow the solution to cool to the desired experimental temperature. It is recommended to use this solution immediately after preparation.
- Sterile filter: If for use in cell culture, the final working solution should be sterile filtered through a 0.22 μm filter[3].

Preparation of Working Solutions for Cell Culture

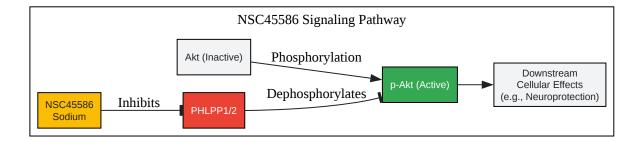
Procedure:



- Thaw stock solution: Thaw a single aliquot of the DMSO stock solution at room temperature.
- Dilute in media: Serially dilute the stock solution in your cell culture medium to the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.
- Mix thoroughly: Gently mix the final working solution before adding it to the cells.

Mechanism of Action: PHLPP Inhibition and Akt Activation

NSC45586 sodium is a selective inhibitor of the PH domain and leucine-rich repeat protein phosphatase (PHLPP) family, specifically targeting the PP2C phosphatase domain of PHLPP1 and PHLPP2. By inhibiting PHLPP, NSC45586 prevents the dephosphorylation of Akt, a key protein kinase in cell signaling. This leads to an increase in Akt activation, which can have neuroprotective effects and influence other cellular processes.



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Simplified signaling pathway of NSC45586 sodium.

Stability and Storage

Proper storage is essential to maintain the integrity of **NSC45586 sodium**.



Form	Storage Temperature	Duration	Notes	Source
Powder	4°C or -20°C	3 years (at -20°C)	Store sealed and away from moisture.	[2][3][5]
Stock Solution in Solvent	-20°C	1 month	Store in aliquots to avoid repeated freeze-thaw cycles. Keep sealed and away from moisture.	[3]
Stock Solution in Solvent	-80°C	6 months	Store in aliquots to avoid repeated freeze-thaw cycles. Keep sealed and away from moisture.	[3]

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